

Technical Support Center: MP470 (Amuvatinib) Optimization Guide

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Compound of Interest

Compound Name: *MP470 hydrochloride*

Cat. No.: *B10800936*

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Subject: Optimizing MP470 Dosing Schedules for Radiosensitization Ticket ID: MP470-RAD51-OPT Assigned Specialist: Senior Application Scientist, Oncology Division Status: Active

Executive Summary

Welcome to the technical support hub for MP470 (Amuvatinib). You are likely here because you are observing inconsistent radiosensitization in your models or are struggling to balance efficacy with toxicity in in vivo settings.

The Core Problem: MP470 is not a simple cytotoxic; it is a functional inhibitor of Homologous Recombination (HR) via RAD51 suppression. If your dosing schedule does not align with the specific window of DNA damage repair (0–6 hours post-radiation), the drug will fail to sensitize, regardless of the concentration used.

This guide moves beyond standard datasheets to provide troubleshooting workflows for synchronizing MP470 exposure with Ionizing Radiation (IR).

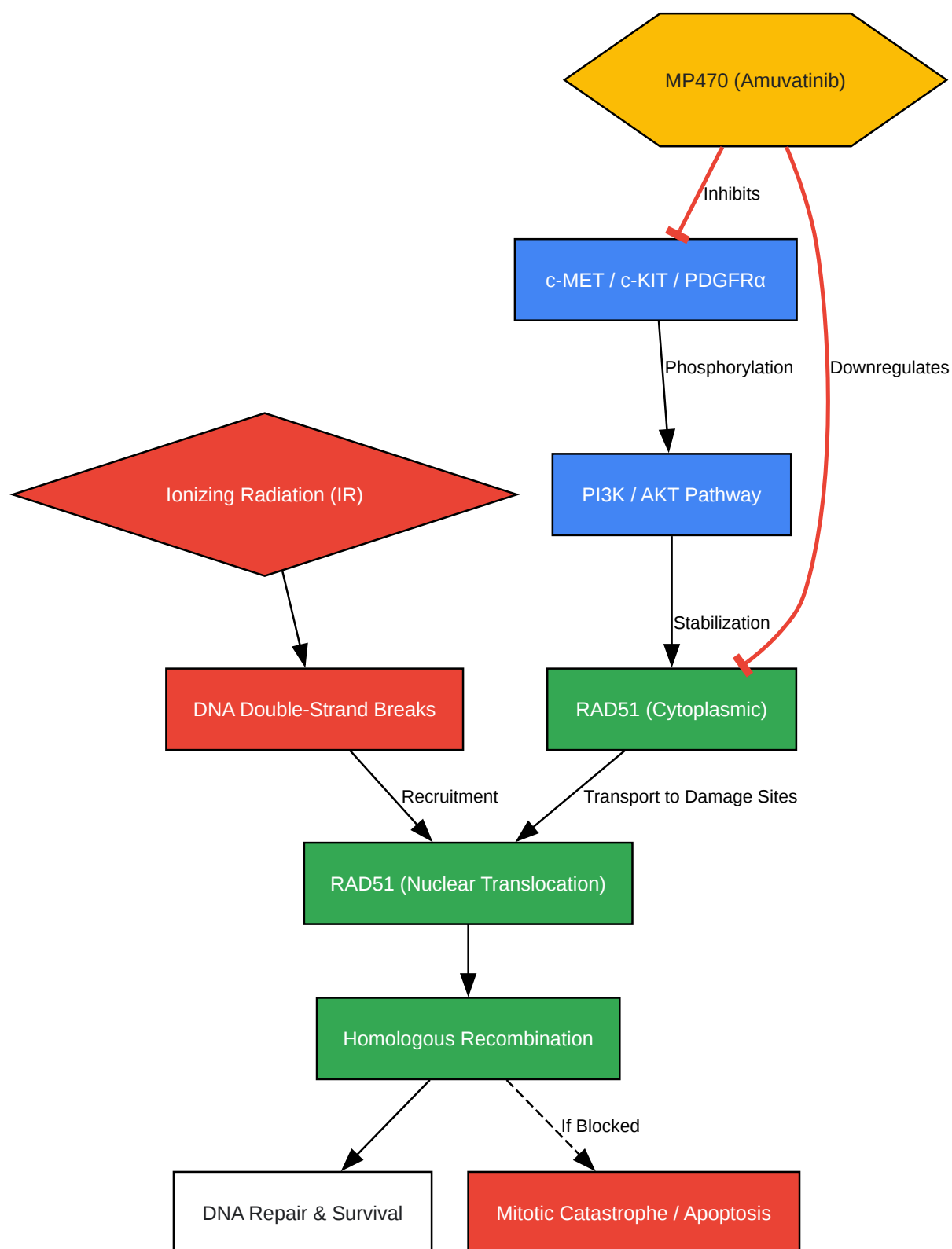
Module 1: Mechanistic Calibration (The "Why" and "How")

User Question: My cells are dying, but I don't see synergistic radiosensitization. Is the drug working on the correct target?

Technical Insight: MP470 acts as a "molecular lid" on DNA repair. It inhibits the c-MET/c-KIT signaling axis, which downstream prevents the nuclear accumulation of RAD51. If RAD51 is still forming foci at double-strand breaks (DSBs) after radiation, your dosing timing is off.

Pathway Visualization

The following diagram illustrates where MP470 intercepts the radiation response.



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Figure 1: MP470 Mechanism of Action. The drug blocks the receptor tyrosine kinase signaling required to stabilize and transport RAD51 to DNA damage sites, forcing cells into apoptosis following radiation.

Module 2: In Vitro Optimization (Cell Culture)

User Question: How long should I pre-treat cells before radiation? Can I wash it out immediately?

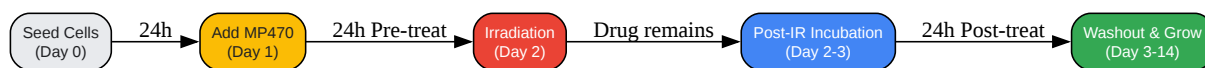
Troubleshooting Protocol: The half-life of RAD51 protein turnover is critical. A short 1-hour pre-treatment is often insufficient to deplete existing RAD51 pools.

Optimized Clonogenic Assay Workflow

Do not treat concurrently with plating. Use the "Pre-Load, Post-Lock" method.

Step	Action	Duration	Rationale
1	Seed Cells	24 Hours	Allow attachment and cell cycle normalization.
2	Drug Addition	16–24 Hours	CRITICAL: Depletes basal RAD51 levels before damage occurs.
3	Irradiation (IR)	< 15 Mins	Deliver 2–8 Gy fractions.
4	Post-Incubation	24 Hours	Prevents RAD51 recovery during the critical 6-hour repair window.
5	Washout	N/A	Replace with drug-free media for colony formation (10–14 days).

Experimental Workflow Diagram



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Figure 2: The "Pre-Load, Post-Lock" Dosing Schedule. Essential for ensuring MP470 is active during the DNA repair phase.

Validation Check: The "Foci" Test

If you are unsure if your dose (e.g., 1–5 μ M) is effective:

- Irradiate control and MP470-treated cells (4 Gy).

- Fix cells 4 hours post-IR.

- Stain for RAD51 (Green) and

H2AX (Red).

- Success Criteria: You should see high

H2AX (damage) but low/absent RAD51 foci in the MP470 group. If RAD51 foci persist, increase pre-incubation time, not just dose.

Module 3: In Vivo Translation (Xenografts)

User Question: My mice are losing weight, or the tumor isn't shrinking despite in vitro success. What is the correct oral dosing schedule?

Technical Insight: MP470 is hydrophobic and has variable bioavailability. In in vivo models, "concurrent" does not mean "simultaneous." You must account for

(time to maximum concentration).

Formulation & Solubility Guide

- Vehicle: Do not use 100% DMSO.
 - Preferred: 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.[1]
 - Alternative: 10% DMSO in Corn Oil (requires vortexing/sonication).[1]
- Stability: Prepare fresh daily. MP470 precipitates rapidly in aqueous buffers.

In Vivo Dosing Schedule (Radiosensitization)

Parameter	Recommendation	Notes
Dose	10–50 mg/kg	Lower than monotherapy (often 100mg/kg) to tolerate combination toxicity.
Route	Oral Gavage (PO)	Intraperitoneal (IP) can cause local irritation/precipitation.
Timing	2–4 Hours Pre-IR	Ensures peak plasma levels coincide with radiation delivery.
Frequency	q.d. x 5 days	Align with fractionated radiation (e.g., 2 Gy x 5 days).

Troubleshooting Toxicity:

- Issue: >15% weight loss.
- Solution: Switch to an intermittent schedule. Dose MP470 on Days 1, 3, and 5 only, while maintaining daily radiation. The pharmacodynamic effect on RAD51 often outlasts the pharmacokinetic clearance.

References

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